

Technical Guide: Physical Properties of 2-Fluoro-5-(trifluoromethoxy)benzyl bromide

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Compound of Interest

Compound Name:	2-Fluoro-5-(trifluoromethoxy)benzyl bromide
Cat. No.:	B1333828

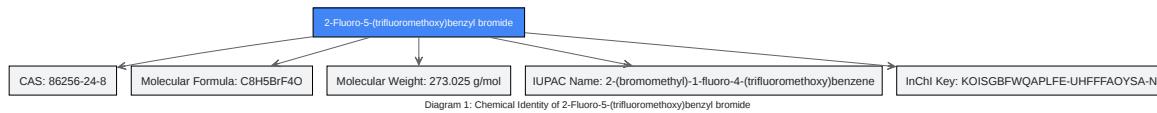
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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a detailed overview of the known physical and chemical properties of **2-Fluoro-5-(trifluoromethoxy)benzyl bromide**. It is intended to serve as a key resource for laboratory and research applications.

Chemical Identity and Structure

2-Fluoro-5-(trifluoromethoxy)benzyl bromide is a substituted aromatic halogenated compound. Its chemical structure and identifiers are fundamental for its application in pharmaceutical and agrochemical research. The relationships between its various identifiers are outlined below.



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Diagram 1: Chemical Identity Relationships

Physical and Chemical Properties

The physical properties of this compound are critical for its handling, storage, and use in synthetic chemistry. The data available from suppliers and safety data sheets are summarized in the table below.

Property	Value	Source(s)
CAS Number	86256-24-8	[1] [2]
Molecular Formula	C ₈ H ₅ BrF ₄ O	[1] [2]
Molecular Weight	273.025 g/mol	[2]
Appearance / Form	Clear colorless liquid	[1]
Purity (Assay by GC)	≥ 96.0%	[1]
Refractive Index	1.4630 - 1.4680 (@ 20°C)	[1]
Sensitivity	Air sensitive	[3]
Boiling Point	No data available	
Melting Point	No data available	
Solubility	No specific data available, inquire for details	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Fluoro-5-(trifluoromethoxy)benzyl bromide** are not readily available in public literature. However, standard laboratory procedures for determining these properties are as follows:

- Refractive Index: The refractive index is typically measured using a refractometer, such as an Abbe refractometer. A small sample of the liquid is placed on the prism, and the instrument is calibrated. The refractive index is read at a specified temperature, commonly 20°C, and corrected if necessary.
- Gas Chromatography (GC) for Purity Assay: The purity of the compound is assessed using gas chromatography. A sample is vaporized and injected onto the head of the chromatographic column. The sample is transported through the column by an inert carrier gas. The components are separated based on their boiling points and interaction with the column's stationary phase. The retention time and peak area are used to determine the purity relative to a standard.

- Appearance and Form: This is determined by visual inspection of the substance under controlled lighting conditions.

Representative Synthetic Workflow

While a specific synthesis protocol for **2-Fluoro-5-(trifluoromethoxy)benzyl bromide** is not detailed in the searched literature, a general method for preparing substituted benzyl bromides involves the free-radical bromination of the corresponding toluene derivative.^[4] This process typically uses a brominating agent like N-Bromosuccinimide (NBS) and a radical initiator under light or heat.

The diagram below illustrates a generalized workflow for such a synthesis.

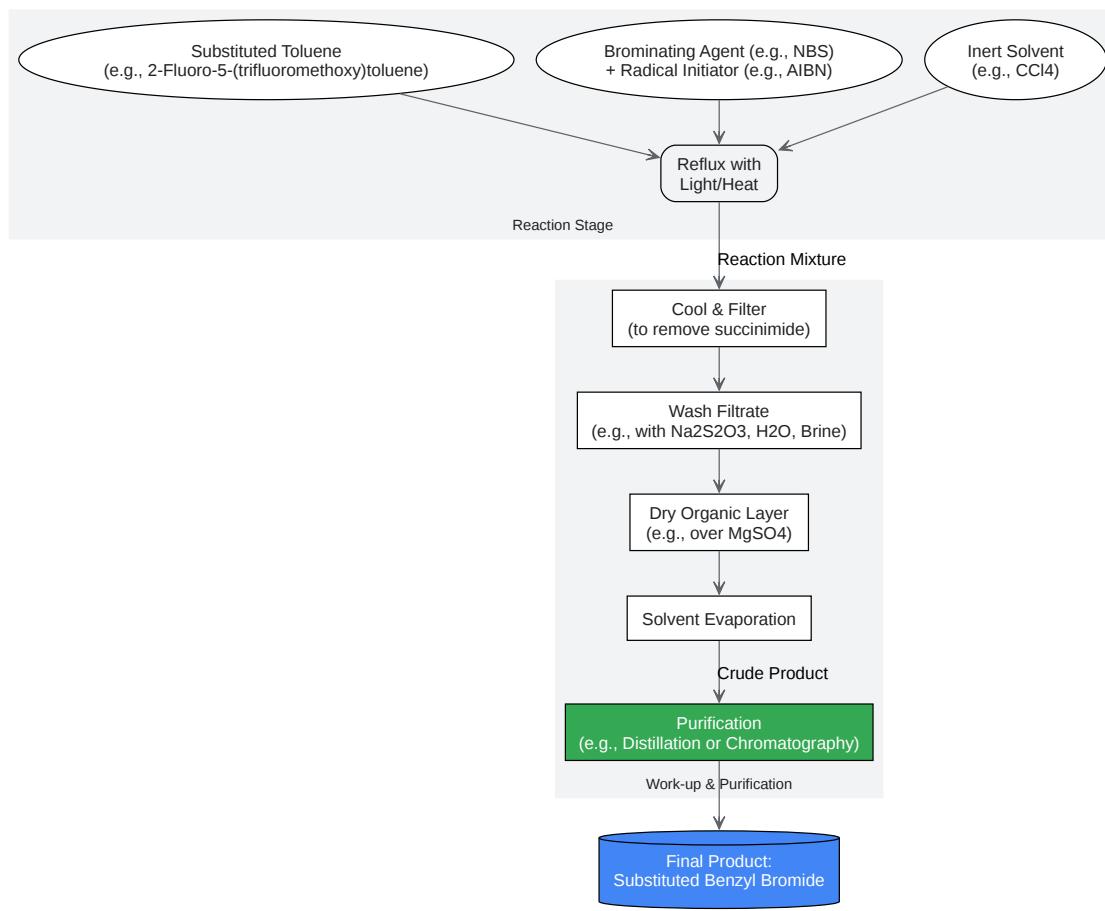


Diagram 2: Generalized Workflow for Substituted Benzyl Bromide Synthesis

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Diagram 2: Generalized Synthesis Workflow

Safety and Handling

While a specific Safety Data Sheet (SDS) for this exact compound was not fully retrieved, related benzyl bromide compounds are known to be strong lachrymators and are irritating to the skin, eyes, and mucous membranes.^{[4][5][6][7]} Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated fume hood. The compound is noted to be air-sensitive, suggesting it should be stored under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.^[3]

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References

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